

# Essential Safety and Operational Guidance for 2,4-Dichlorobenzaldehyde

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,4-Dichlorobenzaldehyde

Cat. No.: B042875

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals: Your comprehensive guide to the safe handling, storage, and disposal of **2,4-Dichlorobenzaldehyde**.

This document provides immediate, critical safety protocols and logistical plans to ensure the safe handling of **2,4-Dichlorobenzaldehyde** in a laboratory setting. Adherence to these procedures is vital for personnel safety and environmental protection.

## Understanding the Hazards

**2,4-Dichlorobenzaldehyde** is a corrosive solid that can cause severe skin burns and eye damage.[1][2][3] It is also toxic to aquatic life with long-lasting effects.[1] Inhalation of dust may cause respiratory irritation.[1]

Hazard Summary Table

Hazard Classification	GHS Pictograms	Signal Word	Hazard Statements
Skin Corrosion/Irritation, Category 1B	GHS05, GHS09	Danger	H314: Causes severe skin burns and eye damage.[1][2][3]
Serious Eye Damage/Eye Irritation, Category 1	H318: Causes serious eye damage.		
Hazardous to the aquatic environment, long-term hazard, Category 2	H411: Toxic to aquatic life with long lasting effects.[1]		

### Physicochemical Properties

Property	Value
CAS Number	874-42-0
Molecular Formula	C <sub>7</sub> H <sub>4</sub> Cl <sub>2</sub> O
Molecular Weight	175.01 g/mol
Appearance	White to off-white powder or crystals.[4]
Melting Point	64 - 69 °C (147 - 156 °F).[2]
Boiling Point	233 °C (451 °F).[2]

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2,4-Dichlorobenzaldehyde** to prevent any direct contact.

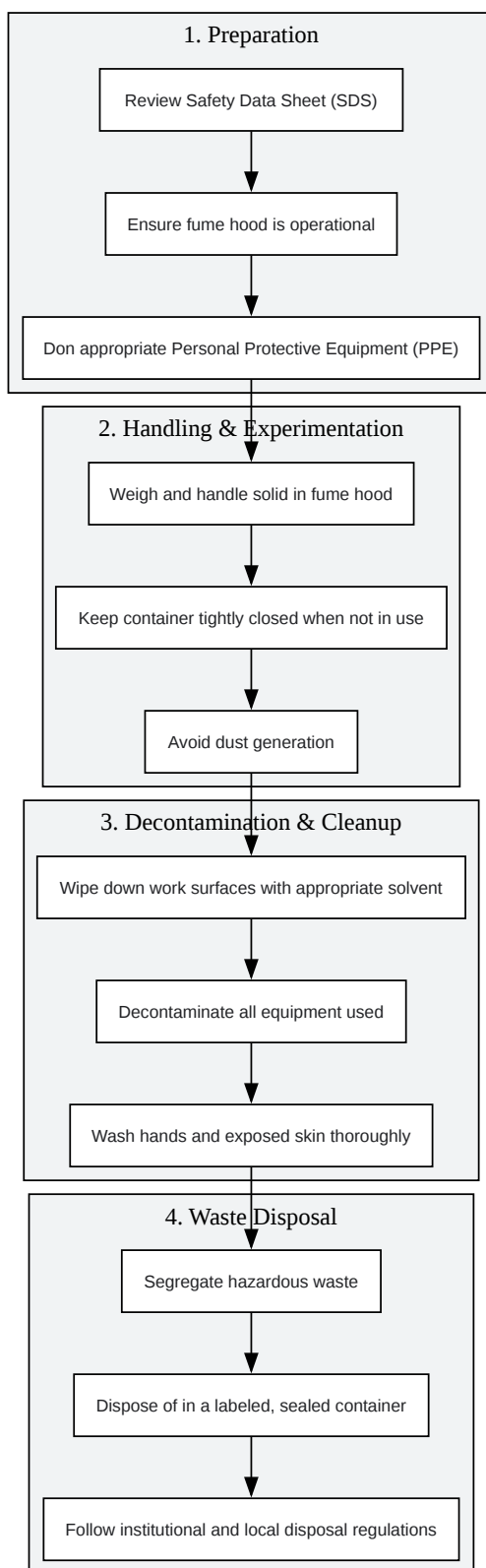
- Eye and Face Protection: Wear tightly fitting safety goggles and a face shield.[2] Standard safety glasses are not sufficient.

- Skin Protection:
  - Gloves: Chemical-resistant gloves (e.g., nitrile, neoprene) must be worn. Inspect gloves for any damage before use and use proper removal techniques to avoid skin contact.[2]
  - Protective Clothing: A chemical-resistant lab coat or a full protective suit is required.[2] For larger quantities or in case of potential splashing, Tyvek-type disposable protective clothing should be worn.[5]
- Respiratory Protection: If dust formation is likely, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates should be used.[2] Always work in a well-ventilated area, preferably within a chemical fume hood.[1][2]

## Operational Plan: Step-by-Step Handling Procedure

This workflow ensures a systematic and safe approach to handling **2,4-Dichlorobenzaldehyde** from preparation to disposal.

Workflow for Safe Handling of **2,4-Dichlorobenzaldehyde**



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe handling of **2,4-Dichlorobenzaldehyde**.

## Emergency Procedures

Immediate and appropriate first aid is crucial in the event of exposure.

### First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention. <a href="#">[2]</a> <a href="#">[3]</a>
Skin Contact	Immediately remove all contaminated clothing. <a href="#">[1]</a> <a href="#">[6]</a> Rinse the skin with plenty of water for at least 15 minutes. <a href="#">[3]</a> Seek immediate medical attention. <a href="#">[1]</a>
Eye Contact	Immediately rinse cautiously with water for several minutes. <a href="#">[1]</a> Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. <a href="#">[3]</a> Seek immediate medical attention. <a href="#">[1]</a>
Ingestion	Do NOT induce vomiting. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[6]</a> Rinse mouth with water. <a href="#">[1]</a> <a href="#">[6]</a> Never give anything by mouth to an unconscious person. <a href="#">[2]</a> Seek immediate medical attention. <a href="#">[1]</a>

### Spill Response

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For small spills, dampen the solid material with 60-70% ethanol to prevent dust formation.[\[5\]](#)
- Collect: Carefully sweep up the dampened material and place it into a suitable, labeled container for disposal.[\[2\]](#)[\[5\]](#) Use absorbent paper dampened with ethanol to clean up any

remaining residue.[5]

- Decontaminate: Wash the spill area with a soap and water solution.[5]
- Dispose: Seal all contaminated materials in a vapor-tight plastic bag for proper disposal.[5]

## Storage and Disposal

Proper storage and disposal are essential to prevent accidents and environmental contamination.

### Storage

- Store in a cool, dry, and well-ventilated area.[2][7]
- Keep the container tightly closed.[2][5][7]
- Store away from incompatible materials such as strong oxidizing agents, strong bases, iron, and oxygen.[5][8]
- Protect from light.[5][8]
- Store in a locked cabinet or other secure location.[1]

### Disposal

- All waste, including contaminated PPE and cleaning materials, must be treated as hazardous waste.
- Dispose of contents and container in accordance with local, state, and federal regulations.[1]
- Do not dispose of down the drain or into the environment.[2][3]
- Surplus and non-recyclable solutions should be offered to a licensed disposal company.[2] It may be possible to dissolve the material in a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[2]

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. lobachemie.com [lobachemie.com]
- 2. cdhfinechemical.com [cdhfinechemical.com]
- 3. fishersci.com [fishersci.com]
- 4. 2,4 Dichlorobenzaldehyde Manufacturers, with SDS [mubychem.com]
- 5. 2,4-DICHLOROBENZALDEHYDE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 6. chemos.de [chemos.de]
- 7. 2,4-Dichlorobenzaldehyde - Safety Data Sheet [chemicalbook.com]
- 8. 2,4-Dichlorobenzaldehyde | C<sub>7</sub>H<sub>4</sub>Cl<sub>2</sub>O | CID 13404 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Essential Safety and Operational Guidance for 2,4-Dichlorobenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042875#personal-protective-equipment-for-handling-2-4-dichlorobenzaldehyde]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)